

does M8-B have any agonist activity at high concentrations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: M8-B

Cat. No.: B15621113

[Get Quote](#)

M8-B: A Comparative Guide to a Potent TRPM8 Antagonist

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **M8-B**, a potent and selective antagonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel, with other TRPM8 modulators. Experimental data consistently demonstrates that **M8-B** acts as a pure antagonist, exhibiting no agonist activity even at high concentrations.

Executive Summary

M8-B is a highly effective inhibitor of the TRPM8 ion channel, a key player in cold sensation and a therapeutic target for conditions such as neuropathic pain and migraine. Extensive in vitro studies have shown that **M8-B** blocks the activation of TRPM8 by cold temperatures and chemical agonists like icilin and menthol with high potency. Notably, even at concentrations up to 100 μ M, **M8-B** maintains its antagonist profile without any evidence of channel activation.^[1] Furthermore, **M8-B** displays excellent selectivity for TRPM8 over other related TRP channels.^[2]

Quantitative Comparison of TRPM8 Modulators

The following tables summarize the potency of **M8-B** in comparison to other known TRPM8 modulators.

Table 1: Potency of TRPM8 Antagonist **M8-B**

Stimulus	Species	IC50 (nM)
Cold	Human	3 ± 1.1
Cold	Rat	2 ± 1.2
Cold	Mouse	2 ± 1.2
Icilin	Human	11 ± 1.2
Icilin	Rat	11 ± 1.1
Icilin	Mouse	6 ± 1.1
Menthol	Human	1 ± 1.4
Menthol	Rat	2 ± 1.3
Menthol	Mouse	2 ± 1.2
(Data sourced from multiple studies) [2] [3]		

Table 2: Comparative Potency of TRPM8 Agonists

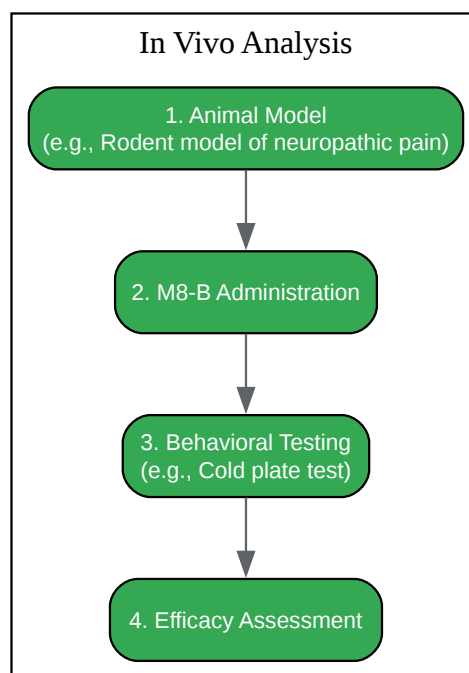
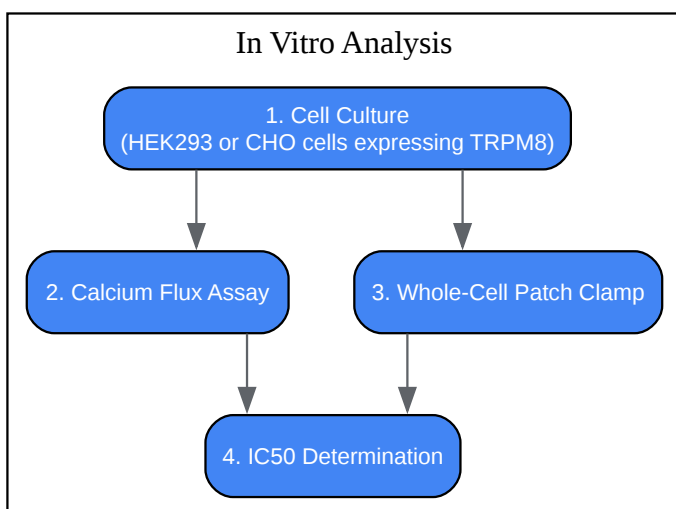
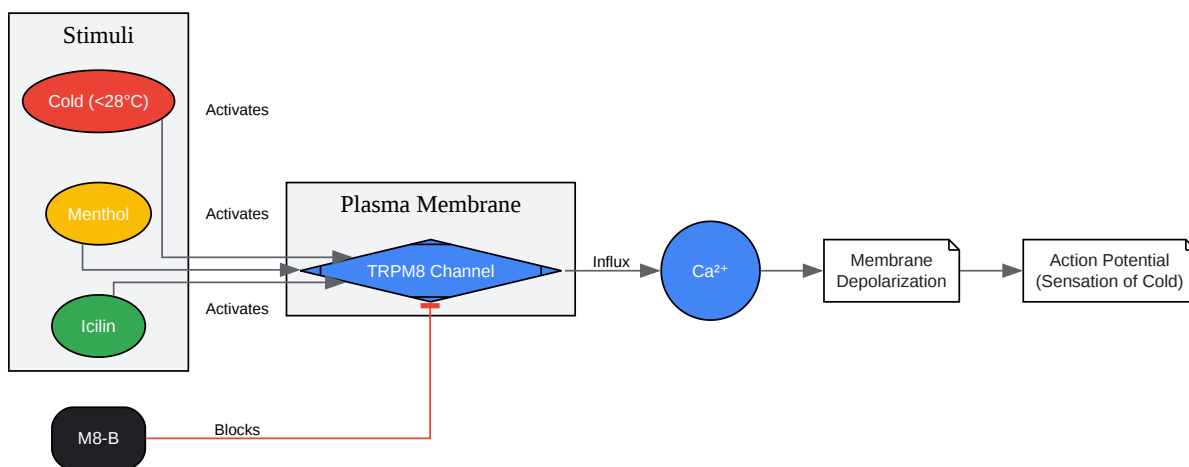
Compound	Species	EC50
Icilin	Human	0.36 µM - 1.4 µM
Menthol	Human	101 ± 13 µM
Menthol	Mouse	62.64 ± 1.2 µM
(Data sourced from multiple studies) [4] [5] [6] [7]		

Table 3: Selectivity Profile of **M8-B**

TRP Channel	Activity (at >20 μ M)
Other TRP Channels	No effect
(Data sourced from Axon Medchem)[2]	

Signaling Pathways and Experimental Workflows

To understand the mechanism of action of **M8-B**, it is crucial to visualize the TRPM8 signaling pathway and the experimental setups used to characterize its antagonist activity.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. axonmedchem.com \[axonmedchem.com\]](#)
- [3. Item - IC50 values \(nM\) of cold, icilin, and menthol induced human, rat, or mouse TRPM8 channel activation by ACC-049. - Public Library of Science - Figshare \[plos.figshare.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. rndsystems.com \[rndsystems.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. Frontiers | Differential Activation of TRPM8 by the Stereoisomers of Menthol \[frontiersin.org\]](#)
- To cite this document: BenchChem. [does M8-B have any agonist activity at high concentrations]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621113/docs#does-m8-b-have-any-agonist-activity-at-high-concentrations\]](https://www.benchchem.com/product/b15621113/docs#does-m8-b-have-any-agonist-activity-at-high-concentrations)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)